

Safety Precautions and Handling Protocols for PKUMDL-WQ-2101

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PKUMDL-WQ-2101

Cat. No.: B6010760

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides detailed application notes and protocols for the safe handling of **PKUMDL-WQ-2101**, a non-NAD⁺-competing allosteric inhibitor of phosphoglycerate dehydrogenase (PHGDH) with demonstrated anti-tumor activity. Due to its classification as a combustible solid and its intended use in a laboratory setting, adherence to strict safety protocols is essential to minimize risk to personnel and the environment. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

PKUMDL-WQ-2101 is classified as a combustible solid. While a comprehensive, officially harmonized GHS classification is not readily available in the public domain, based on its chemical structure and classification as a combustible solid, it should be handled with care. The potential for dust formation necessitates precautions to avoid ignition and inhalation. The toxicological properties have not been fully elucidated; therefore, it should be treated as a potentially hazardous substance.

Key Safety Data Summary

Parameter	Value	Source
Chemical Name	2,4-Dihydroxy-N'-(2-hydroxy-5-nitrobenzylidene)benzohydrazide	Supplier Information
CAS Number	304481-72-9	Supplier Information
Molecular Formula	C ₁₄ H ₁₁ N ₃ O ₆	Supplier Information
Molecular Weight	317.25 g/mol	Supplier Information
Physical State	Powder	Supplier Information
Appearance	Light yellow to dark orange	Supplier Information
Storage Class	11 (Combustible Solids)	Sigma-Aldrich
Storage Temperature	2-8°C or -20°C	Supplier Information
Solubility	Soluble in DMSO (e.g., 2 mg/mL or up to 100 mM)	Supplier Information

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **PKUMDL-WQ-2101**. The following should be worn at all times:

- Eye Protection: ANSI-approved safety glasses or chemical splash goggles.
- Hand Protection: Nitrile gloves are recommended. For prolonged handling or in case of a spill, consider double-gloving. Always use proper glove removal technique to avoid skin contact.
- Body Protection: A flame-resistant lab coat, fully buttoned, is required. Full-length pants and closed-toe shoes are also mandatory.
- Respiratory Protection: If handling large quantities or if there is a risk of aerosolization and work cannot be conducted in a fume hood, a NIOSH-approved respirator may be necessary.

Experimental Protocols

Preparation of Stock Solutions

Objective: To safely prepare a stock solution of **PKUMDL-WQ-2101** in DMSO.

Materials:

- **PKUMDL-WQ-2101** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Preparation:** Conduct all work in a certified chemical fume hood. Ensure the work area is clean and free of ignition sources.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **PKUMDL-WQ-2101** powder into the tube. Avoid creating dust.
- **Solubilization:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube to achieve the desired stock concentration.
- **Mixing:** Cap the tube securely and vortex until the solid is completely dissolved. The solution should be clear.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store at -20°C in a tightly sealed container, clearly labeled with the compound name, concentration, date, and your initials.

Cell Culture Dosing

Objective: To safely add **PKUMDL-WQ-2101** stock solution to cell cultures.

Materials:

- Prepared **PKUMDL-WQ-2101** stock solution
- Cell culture medium
- Sterile pipette tips
- Cell culture plates/flasks

Procedure:

- Preparation: Perform all cell culture work in a certified biosafety cabinet (BSC).
- Dilution: Thaw the **PKUMDL-WQ-2101** stock solution. Prepare an intermediate dilution in cell culture medium if necessary to achieve the final desired concentration.
- Dosing: Carefully add the appropriate volume of the diluted **PKUMDL-WQ-2101** solution to the cell culture wells or flasks. Gently mix by swirling the plate/flask.
- Incubation: Return the cells to the incubator.
- Waste Disposal: Dispose of all contaminated materials (pipette tips, tubes) in a designated hazardous waste container.

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.

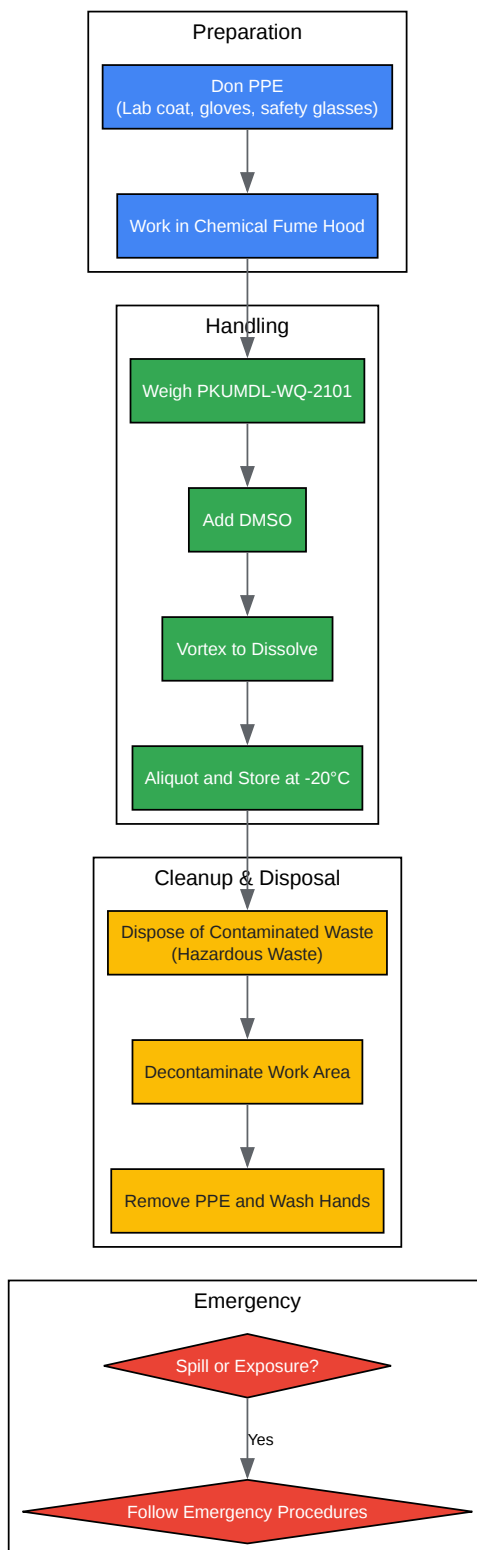
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
- In case of a spill: Evacuate the area. Eliminate all ignition sources. Wearing appropriate PPE, cover the spill with an inert absorbent material. Collect the material using spark-proof tools and place it in a sealed container for disposal as hazardous waste.

Waste Disposal

All waste materials contaminated with **PKUMDL-WQ-2101**, including empty containers, used pipette tips, and spill cleanup materials, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

Visual Protocols and Workflows

Safe Handling Workflow for PKUMDL-WQ-2101

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com